

In-Depth Technical Guide: 1-Bromo-1methylcyclopropane

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Compound of Interest

Compound Name: 1-Bromo-1-methylcyclopropane

Cat. No.: B1340669

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For Researchers, Scientists, and Drug Development Professionals

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Executive Summary

1-Bromo-1-methylcyclopropane is a colorless, flammable liquid with a characteristic odor, primarily utilized as a chemical intermediate in organic synthesis.[1] Its unique strained ring structure and the presence of a bromine atom confer specific reactivity, making it a valuable building block in the synthesis of more complex molecules.[1] However, this reactivity also necessitates careful handling due to its associated health and safety hazards. This guide provides a comprehensive overview of the available safety data, handling procedures, and toxicological information for **1-Bromo-1-methylcyclopropane**.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **1-Bromo-1-methylcyclopropane**.



Property	Value	Source
CAS Number	50915-27-0	[1][2]
Molecular Formula	C ₄ H ₇ Br	[1][2]
Molecular Weight	135.00 g/mol	[2]
Appearance	Colorless liquid	[1]
Odor	Distinctive odor	[1]
Solubility	Limited solubility in water	[1]

Hazard Identification and Classification

1-Bromo-1-methylcyclopropane is classified as a hazardous substance. The primary hazards are summarized in the table below, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Classification	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation[2]

GHS Pictograms:

Flame, Exclamation mark

Signal Word: Danger[2]

Toxicological Information

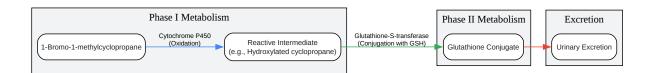


Detailed toxicological studies, including specific signaling pathways and mechanisms of toxicity for **1-Bromo-1-methylcyclopropane**, are not readily available in the public domain. The primary known toxicological effects are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation.[2] Exposure may pose risks, and precautions should be taken to prevent ingestion and skin irritation.[1] High temperatures can lead to the decomposition of **1-Bromo-1-methylcyclopropane**, emitting toxic fumes.[1]

Proposed Metabolic Pathway (Hypothetical)

In the absence of specific data for **1-Bromo-1-methylcyclopropane**, a potential metabolic pathway can be hypothesized based on the known metabolism of a structurally related compound, **1**-bromopropane. The metabolism of **1**-bromopropane involves two main pathways: oxidation by cytochrome P450 enzymes (primarily CYP2E1) and conjugation with glutathione (GSH).[3][4] A similar process could be anticipated for **1-Bromo-1-methylcyclopropane**.

The proposed pathway involves an initial oxidative debromination or hydroxylation of the cyclopropyl ring, potentially leading to reactive intermediates that are then detoxified by conjugation with glutathione.



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Caption: Proposed metabolic pathway of **1-Bromo-1-methylcyclopropane**.

Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **1-Bromo-1-methylcyclopropane** are not available in the cited literature. Safety data presented in Safety Data Sheets are typically summaries of results from standardized tests (e.g., OECD guidelines for toxicity testing), but the raw data and detailed methodologies are often proprietary and not publicly disclosed.



Safe Handling and Storage

Due to its hazardous nature, strict safety protocols must be followed when handling **1-Bromo-1-methylcyclopropane**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Chemical safety goggles and/or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Engineering Controls

- Work should be conducted in a well-ventilated laboratory, with preference given to the use of a certified chemical fume hood.
- Eyewash stations and safety showers must be readily accessible.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1]
- · Keep containers tightly closed.

First Aid Measures

The following table outlines first aid procedures in case of exposure.



Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

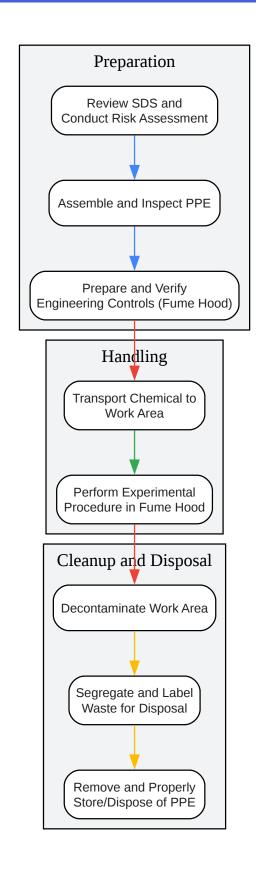
Spill and Disposal Procedures

- In case of a spill, evacuate the area and ensure adequate ventilation.
- · Remove all sources of ignition.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1-Bromo-1-methylcyclopropane** in a research setting.





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